

Essential Safety and Operational Guide for Handling Methyl 2-thiofuroate

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Compound of Interest

Compound Name: **Methyl 2-thiofuroate**

Cat. No.: **B088921**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **Methyl 2-thiofuroate** (CAS RN: 13679-61-3). Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact. While some safety data sheets (SDS) classify this compound as non-hazardous, other sources indicate it may be harmful if swallowed and can cause skin and eye irritation. Therefore, a cautious approach to handling is strongly recommended.

Key Quantitative Data

A summary of the available physical and chemical properties for **Methyl 2-thiofuroate** is provided below. Note that specific quantitative toxicity data, such as LD50, and occupational exposure limits (OELs) are not readily available in the consulted resources.

Property	Value	Source
Molecular Formula	C6H6O2S	Multiple Sources
Molecular Weight	142.17 g/mol	TCI AMERICA
Appearance	Light orange to yellow to green clear liquid	Chem-Impex[1]
Boiling Point	63 °C at 2 mmHg	Chem-Impex[1]
Density	1.23 g/mL	Chem-Impex[1]
Refractive Index	n20/D 1.57	Chem-Impex[1]
Storage Temperature	Room Temperature	Chem-Impex[1]

Personal Protective Equipment (PPE)

Due to the potential for skin and eye irritation, and the characteristic strong odor of thiols, the following PPE is mandatory when handling **Methyl 2-thiofuroate**:

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or Butyl rubber gloves are recommended. Butyl rubber is particularly effective against esters. For incidental contact, disposable nitrile gloves are appropriate. For extended contact or immersion, more substantial gloves should be used. Always inspect gloves for damage before use and replace them immediately if contaminated. [1] [2]
Eye and Face Protection	Safety goggles with side shields or a face shield	To protect against splashes and aerosols.
Body Protection	Laboratory coat	A standard lab coat should be worn to protect against splashes.
Respiratory Protection	Not generally required if handled in a fume hood	If work cannot be conducted in a fume hood or if aerosol formation is likely, a respirator may be necessary.

Operational Plan: Step-by-Step Handling Procedure

All handling of **Methyl 2-thiofuroate** must be conducted in a certified chemical fume hood to control its strong, unpleasant odor and to minimize inhalation exposure.

- Preparation:
 - Ensure a chemical fume hood is certified and functioning correctly.

- Prepare a bleach bath (a 1:1 mixture of commercial bleach and water) within the fume hood for the immediate decontamination of glassware and utensils.
- Assemble all necessary equipment and reagents within the fume hood before starting work.

• Weighing and Transfer:

- For weighing, tare a clean, dry glass vial on an analytical balance inside the fume hood if possible.
- Use a non-metallic spatula for solid transfers to avoid creating dust.
- For liquid transfers, use a syringe or cannula to minimize odor release. Avoid pouring or pipetting open to the atmosphere.

• Reaction Setup:

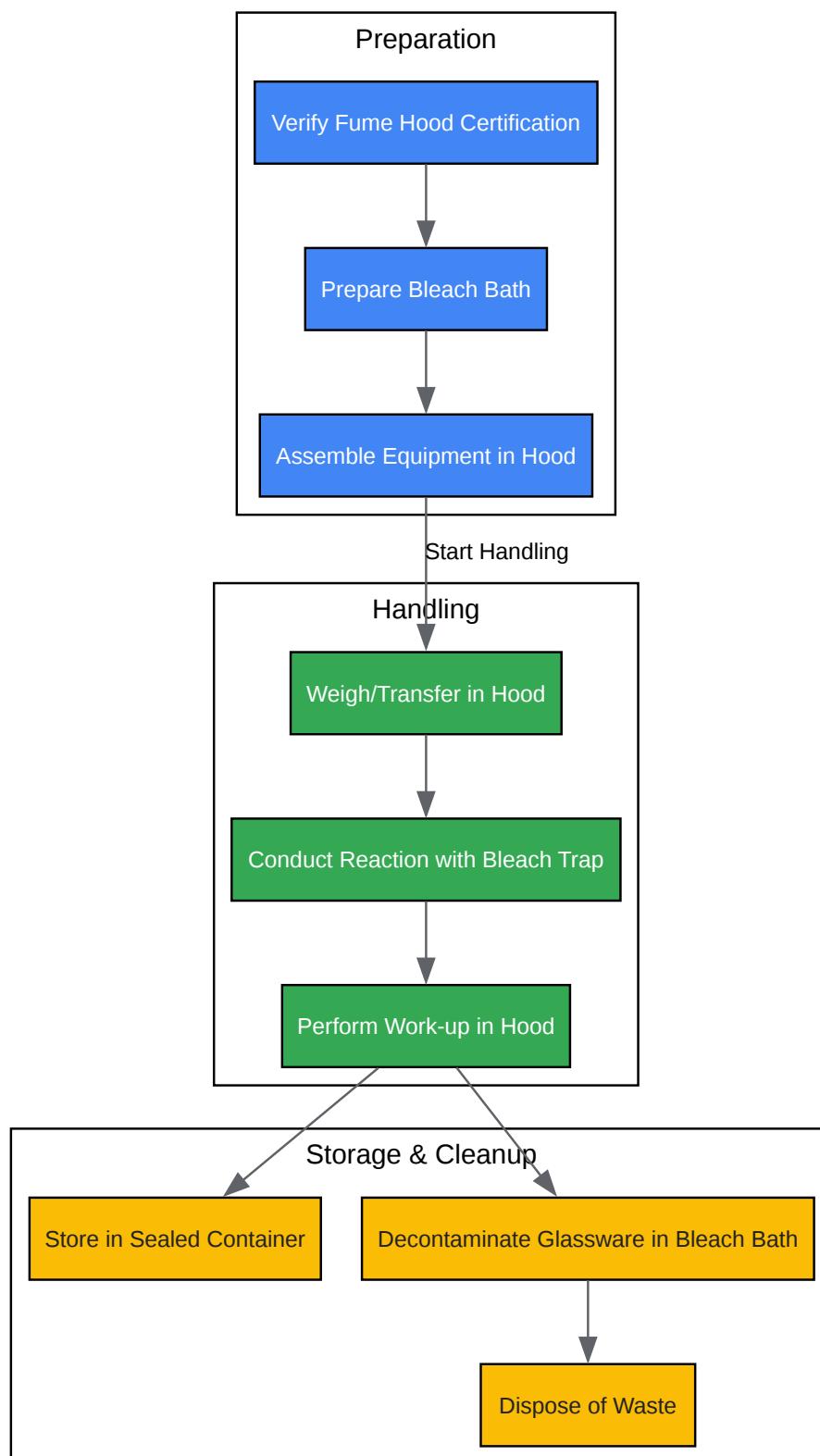
- If the reaction is to be heated, use a well-controlled heating mantle and a condenser.
- The exhaust from the reaction should be passed through a bleach trap to neutralize any volatile thiol vapors.

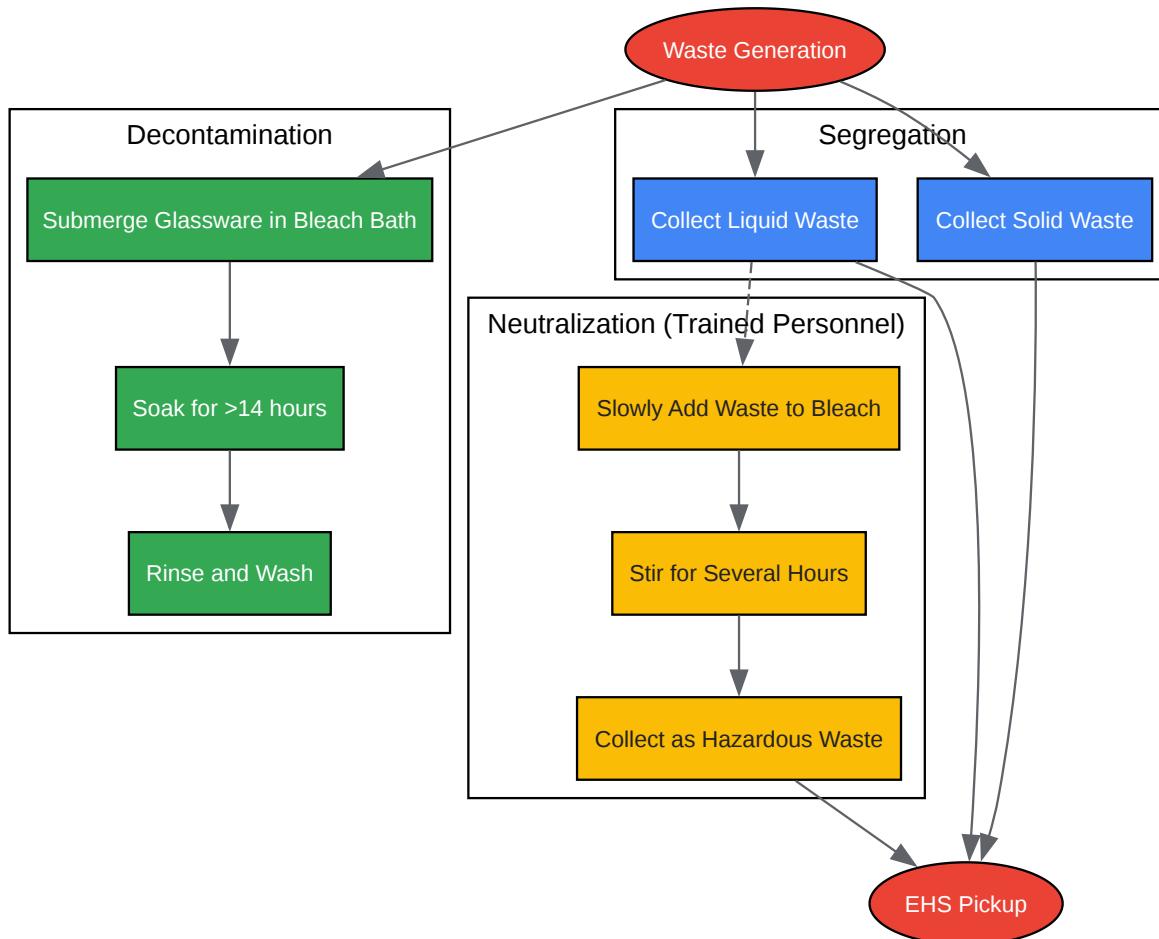
• Work-up:

- Conduct all work-up procedures within the fume hood.
- Keep all containers with **Methyl 2-thiofuroate** or its reaction mixtures tightly sealed when not in immediate use.

• Storage:

- Store **Methyl 2-thiofuroate** in a tightly closed container in a cool, dry, and well-ventilated area.





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References

- 1. esafetysupplies.com [esafetysupplies.com]
- 2. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]

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